

Technical Guide: [2,3'-Bipyridine]-5'-carboxylic Acid[1][2]

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Compound of Interest

Compound Name: [2,3'-Bipyridine]-5'-carboxylic acid

CAS No.: 35989-05-0

Cat. No.: B1322730

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Part 1: Chemical Identity & Characterization

[2,3'-Bipyridine]-5'-carboxylic acid is a structural isomer of the more common 2,2'-bipyridine-5-carboxylic acid. Its distinct geometry—linking the pyridine rings at the 2- and 3-positions—creates a unique bite angle and electronic profile, making it a critical ligand for designing Metal-Organic Frameworks (MOFs) with specific pore topologies and a valuable scaffold in medicinal chemistry.

Core Identifiers

Property	Specification
CAS Number	35989-05-0
IUPAC Name	5-(Pyridin-2-yl)pyridine-3-carboxylic acid
Common Synonyms	5-(2-Pyridyl)nicotinic acid; [2,3'-Bipyridine]-5'-carboxylic acid
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂
Molecular Weight	200.19 g/mol
SMILES	<chem>OC(=O)c1cncc(c1)-c2ccccn2</chem>
InChI Key	KVQMUHHSWICEIH-UHFFFAOYSA-N (Isomer specific)

Structural Analysis

Unlike the planar, chelating nature of 2,2'-bipyridines, the 2,3'-bipyridine core possesses a twisted conformation due to steric interactions between the protons at the 3-position (Ring A) and 2'/4'-positions (Ring B).

- **Acid Position:** The carboxylic acid is located at the 5'-position (on the 3-linked ring), typically para to the ring nitrogen and meta to the inter-ring bond.
- **Coordination Potential:** It acts as a monodentate or bridging ligand rather than a chelator, as the nitrogen atoms are not oriented to bind a single metal center simultaneously.

Part 2: Synthetic Pathways (Methodology)

The synthesis of **[2,3'-Bipyridine]-5'-carboxylic acid** requires a regioselective cross-coupling approach. The most robust method is the Suzuki-Miyaura Coupling, which avoids the homocoupling side products common in Ullmann reactions.

Retrosynthetic Analysis

The molecule is disconnected at the C2–C3' bond.

- Fragment A (Electrophile): 2-Bromopyridine or 2-Chloropyridine.
- Fragment B (Nucleophile): (5-(Methoxycarbonyl)pyridin-3-yl)boronic acid.
 - Note: The ester is used during coupling to prevent catalyst poisoning by the free acid; it is hydrolyzed in the final step.

Experimental Protocol

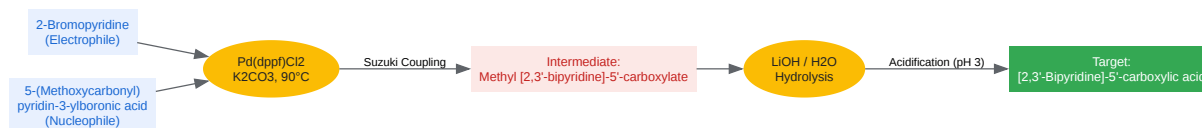
Step 1: Suzuki Coupling (Ester Formation)

- Reagents: 2-Bromopyridine (1.0 eq), (5-(methoxycarbonyl)pyridin-3-yl)boronic acid (1.1 eq), Pd(dppf)Cl₂ (5 mol%), K₂CO₃ (3.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1 v/v). Degassed with N₂ for 30 mins.
- Conditions: Heat to 90°C for 12–16 hours under inert atmosphere.
- Workup: Cool, filter through Celite, extract with EtOAc. Purify via flash chromatography (Hexane/EtOAc gradient).
- Intermediate: Methyl [2,3'-bipyridine]-5'-carboxylate.

Step 2: Ester Hydrolysis

- Reagents: Intermediate ester (1.0 eq), LiOH·H₂O (3.0 eq).
- Solvent: THF/Water (1:1).
- Conditions: Stir at Room Temperature (RT) for 4 hours. Monitor by TLC.
- Isolation: Acidify to pH 3–4 with 1M HCl. The product precipitates as a white/off-white solid. Filter and dry under vacuum.

Visualized Synthetic Workflow



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Caption: Figure 1. Regioselective synthesis of **[2,3'-Bipyridine]-5'-carboxylic acid** via Suzuki-Miyaura coupling.

Part 3: Functional Applications

Metal-Organic Frameworks (MOFs)

Unlike 2,2'-bipyridine ligands which form discrete metal chelates (0D nodes), the 2,3'-isomer acts as a divergent linker.

- **Topology Control:** The nitrogen atoms are spaced to bridge two distinct metal clusters, promoting the formation of 3D porous networks rather than terminated clusters.
- **Pore Environment:** The carboxylic acid group can either coordinate to a metal node (increasing framework stability) or remain free within the pore (providing a site for post-synthetic modification or proton conduction).

Medicinal Chemistry (Bioisosteres)

In drug design, this scaffold serves as a biaryl ether bioisostere.

- **Solubility:** The pyridine nitrogens increase aqueous solubility compared to biphenyl analogs.
- **Metabolic Stability:** The electron-deficient pyridine rings are generally more resistant to oxidative metabolism (P450) than phenyl rings.
- **Vector Placement:** The 5'-carboxylic acid provides a specific vector for salt formation or interaction with positively charged residues (e.g., Arginine) in protein binding pockets.

Part 4: Handling & Stability

Parameter	Guideline
Storage	Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.
Solubility	Soluble in DMSO, DMF, dilute aqueous base. Sparingly soluble in water/ethanol.
Stability	Stable under standard laboratory conditions. Avoid strong oxidizing agents.
Safety (GHS)	Warning: Causes skin irritation (H315), Eye irritation (H319), STOT-SE (H335). Use PPE.

References

- Chemical Identity & Properties
 - PubChem Compound Summary for CAS 35989-05-0. National Center for Biotechnology Information. [Link](#)
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 - Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds". Chemical Reviews, 95(7), 2457-2483. [Link](#)
- Application in MOFs (Isomer Structural Effects)
 - Constable, E. C. (2008). "2,2':6',2"-Terpyridines: From chemical curiosities to functional materials". Chemical Society Reviews, 37, 19-20 (Contextual reference for polypyridine ligand geometry). [Link](#)
- Commercial Availability & Safety Data
 - Safety Data Sheet: 5-(Pyridin-2-yl)nicotinic acid. BLD Pharm. [Link](#)
- To cite this document: BenchChem. [Technical Guide: [2,3'-Bipyridine]-5'-carboxylic Acid[1] [2]]. BenchChem, [2026]. [Online PDF]. Available at:

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